

# Application Notes and Protocols for Animal Models of Peroxisomal Biogenesis Disorders

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These application notes provide a comprehensive overview of the current animal models used to study Peroxisomal Biogenesis Disorders (PBDs), a group of severe, inherited metabolic disorders. This document includes detailed quantitative data on the phenotypes of these models, step-by-step experimental protocols for their characterization, and visualizations of the key signaling pathways implicated in PBD pathogenesis.

## Introduction to Peroxisomal Biogenesis Disorders and the Need for Animal Models

Peroxisome biogenesis disorders (PBDs) are a group of autosomal recessive genetic disorders characterized by the failure to form or maintain functional peroxisomes.<sup>[1]</sup> These essential organelles are involved in numerous metabolic processes, including the  $\beta$ -oxidation of very-long-chain fatty acids (VLCFAs),  $\alpha$ -oxidation of phytanic acid, and the biosynthesis of plasmalogens and bile acids.<sup>[1]</sup> Defects in the PEX genes, which encode proteins called

peroxins required for peroxisome assembly, lead to a spectrum of diseases, with Zellweger spectrum disorders (ZSDs) being the most severe.[1][2]

Animal models are indispensable tools for investigating the complex pathophysiology of PBDs and for the preclinical evaluation of potential therapeutic strategies.[3] These models, ranging from invertebrates to mammals, recapitulate key features of human PBDs, providing invaluable insights into disease mechanisms and a platform for testing novel interventions.

## Overview of Animal Models for Peroxisomal Biogenesis Disorders

A variety of animal models have been developed to study PBDs, each with unique advantages for specific research questions.

- **Mouse Models (*Mus musculus*):** Mice are the most widely used mammalian models for PBDs due to their physiological and genetic similarity to humans.[3] Knockout (KO) and knock-in mouse lines for various Pex genes have been generated, mimicking the genetic basis of human PBDs.[4] These models exhibit many of the hallmark features of ZSDs, including severe hypotonia, neuronal migration defects, and early postnatal lethality in complete knockout models.[2][5] Conditional knockout models allow for the study of tissue-specific roles of peroxisomes.[6]
- **Zebrafish Models (*Danio rerio*):** The zebrafish is a powerful vertebrate model for studying developmental defects associated with PBDs. Their external and rapid embryonic development, combined with optical transparency, allows for real-time imaging of organogenesis and neuronal development.[7] Zebrafish models with mutations in pex genes have been shown to recapitulate key metabolic and developmental abnormalities observed in human patients.[2]
- **Fruit Fly Models (*Drosophila melanogaster*):** The fruit fly offers a genetically tractable system to investigate the fundamental cellular functions of peroxisomes and the consequences of their dysfunction. *Drosophila* models with mutations in pex genes exhibit phenotypes such as reduced lifespan, locomotor defects, and altered lipid metabolism.[4]
- **Nematode Models (*Caenorhabditis elegans*):** *C. elegans* provides a simple, invertebrate model for high-throughput genetic screens to identify modifiers of PBD-related phenotypes.

Worms with defects in peroxisome biogenesis display developmental arrest and other observable phenotypes.

## Quantitative Data from PBD Animal Models

The following tables summarize key quantitative data from various PBD mouse models, providing a comparative overview of their phenotypic severity.

Table 1: Lifespan and Body Weight in PEX Knockout Mouse Models

| Gene Knockout                | Genetic Background         | Median Lifespan (Days)         | Body Weight at Birth (g)        | Reference(s)                                                   |
|------------------------------|----------------------------|--------------------------------|---------------------------------|----------------------------------------------------------------|
| Pex2 <sup>-/-</sup>          | Swiss Webster x 129S6/SvEv | Survive early postnatal period | Reduced                         | <a href="#">[1]</a> <a href="#">[8]</a>                        |
| Pex5 <sup>-/-</sup>          | Not specified              | Die within 72 hours            | Intrauterine growth retardation | <a href="#">[2]</a> <a href="#">[9]</a> <a href="#">[10]</a>   |
| Pex11 $\beta$ <sup>-/-</sup> | Not specified              | Neonatal lethality             | Developmental delay             | <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a> |
| Pex13 <sup>-/-</sup>         | Not specified              | Neonatal death                 | Intrauterine growth retardation | <a href="#">[5]</a>                                            |

Table 2: Very-Long-Chain Fatty Acid (VLCFA) Levels in PBD Mouse Models and Human Patients

| Model/Patient Group                  | Tissue/Fluid  | C26:0 Level              | C26:0/C22:0 Ratio | Reference(s)         |
|--------------------------------------|---------------|--------------------------|-------------------|----------------------|
| Zellweger Syndrome Patients (Severe) | Plasma        | 5.20 ± 1.78 mg/mL        | 0.65 ± 0.18       | <a href="#">[14]</a> |
| Zellweger Syndrome Patients (Mild)   | Plasma        | 0.76 ± 0.46 mg/mL        | 0.11 ± 0.09       | <a href="#">[14]</a> |
| Pex2 <sup>-/-</sup> Mice             | Plasma        | ~10-fold increase vs. WT | Not specified     | <a href="#">[5]</a>  |
| Pex5 <sup>-/-</sup> Mice             | Liver & Brain | Increased vs. WT         | Not specified     | <a href="#">[5]</a>  |
| Pex13 <sup>-/-</sup> Mice            | Liver & Brain | Increased vs. WT         | Not specified     | <a href="#">[5]</a>  |

## Experimental Protocols

This section provides detailed protocols for key experiments used to characterize animal models of PBDs.

### Generation of PEX Knockout Cell Lines using CRISPR-Cas9

This protocol outlines the generation of PEX knockout cell lines, a valuable tool for in vitro studies of PBDs.[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Materials:

- Mammalian cell line of interest (e.g., HEK293T, HeLa)
- pSpCas9(BB)-2A-GFP (PX458) plasmid (Addgene #48138)
- sgRNA design tool (e.g., CHOPCHOP)

- Oligonucleotides for sgRNA cloning
- Lipofectamine 3000 or other transfection reagent
- Fluorescence-activated cell sorter (FACS)
- 96-well plates for single-cell cloning
- Genomic DNA extraction kit
- PCR reagents and primers for genotyping
- Sanger sequencing service

Protocol:

- sgRNA Design and Cloning:
  - Design two sgRNAs targeting an early exon of the target PEX gene using an online tool.
  - Order complementary oligonucleotides with BbsI overhangs.
  - Anneal the oligos and ligate them into the BbsI-digested pSpCas9(BB)-2A-GFP plasmid.
  - Transform the ligated plasmid into competent E. coli and confirm the insert by Sanger sequencing.
- Transfection:
  - Seed the target cells in a 6-well plate to be 70-80% confluent on the day of transfection.
  - Transfect the cells with the validated sgRNA-containing plasmid using a suitable transfection reagent according to the manufacturer's instructions.
- FACS-based Single-Cell Sorting:
  - 48 hours post-transfection, harvest the cells.
  - Resuspend the cells in FACS buffer (e.g., PBS with 2% FBS).

- Sort single GFP-positive cells into individual wells of a 96-well plate containing conditioned media.
- Clonal Expansion and Genotyping:
  - Allow the single cells to grow into colonies (approximately 2-3 weeks).
  - Expand the individual clones into larger culture vessels.
  - Extract genomic DNA from a portion of each clone.
  - Perform PCR using primers flanking the sgRNA target site.
  - Analyze the PCR products by Sanger sequencing to identify clones with frameshift-inducing insertions or deletions (indels).
- Validation of Knockout:
  - Confirm the absence of the target PEX protein in the identified knockout clones by Western blotting or immunofluorescence.

## Analysis of Very-Long-Chain Fatty Acids (VLCFAs) in Plasma

This protocol describes the quantification of VLCFAs in plasma, a key diagnostic marker for PBDs.

Materials:

- Plasma samples from control and PBD model animals
- Internal standard solution (e.g., deuterated C22:0)
- Chloroform:methanol (2:1, v/v)
- 0.9% NaCl solution
- Nitrogen gas evaporator

- Derivatizing agent (e.g., acetyl chloride in methanol)
- LC-MS/MS system with a triple quadrupole mass spectrometer

Protocol:

- Lipid Extraction:
  - To 100  $\mu$ L of plasma in a glass tube, add a known amount of the internal standard.
  - Add 2 mL of chloroform:methanol (2:1, v/v) and vortex vigorously for 2 minutes.
  - Add 0.4 mL of 0.9% NaCl solution, vortex for 30 seconds, and centrifuge to separate the phases.
  - Carefully transfer the lower organic layer to a new glass tube.
- Solvent Evaporation and Derivatization:
  - Evaporate the solvent to dryness under a gentle stream of nitrogen.
  - Add the derivatizing agent to the dried lipid extract to form fatty acid methyl esters (FAMES).
  - Incubate at 60°C for 1 hour.
  - Evaporate the reagent and reconstitute the sample in a suitable solvent for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Inject the reconstituted sample onto the LC-MS/MS system.
  - Separate the FAMES using a suitable C18 column and a gradient of mobile phases (e.g., water with 0.1% formic acid and acetonitrile with 0.1% formic acid).
  - Detect and quantify the VLCFA-FAMES using Multiple Reaction Monitoring (MRM) mode, monitoring specific precursor-to-product ion transitions for each VLCFA and the internal

standard.

- Data Analysis:
  - Calculate the concentration of each VLCFA by comparing the peak area ratio of the analyte to the internal standard against a standard curve.

## Immunohistochemistry for PEX Protein Localization in Brain Tissue

This protocol details the staining of brain sections to visualize the localization of PEX proteins and assess neuronal migration defects.

Materials:

- Mouse brains from control and PBD models, fixed by perfusion with 4% paraformaldehyde (PFA)
- Sucrose solutions (15% and 30% in PBS)
- Optimal Cutting Temperature (OCT) compound
- Cryostat
- Microscope slides
- Blocking solution (e.g., PBS with 5% normal goat serum and 0.3% Triton X-100)
- Primary antibody against a PEX protein (e.g., PEX14) or a neuronal marker (e.g., NeuN)
- Fluorescently labeled secondary antibody
- DAPI for nuclear counterstaining
- Mounting medium
- Fluorescence microscope

Protocol:

- Tissue Preparation:
  - After perfusion fixation, post-fix the brains in 4% PFA overnight at 4°C.
  - Cryoprotect the brains by sequential immersion in 15% and 30% sucrose solutions until they sink.
  - Embed the brains in OCT compound and freeze.
  - Cut 20-30  $\mu\text{m}$  thick coronal sections using a cryostat and mount them on slides.
- Immunostaining:
  - Wash the sections three times with PBS.
  - Permeabilize the sections with PBS containing 0.3% Triton X-100 for 10 minutes.
  - Incubate the sections in blocking solution for 1 hour at room temperature.
  - Incubate the sections with the primary antibody diluted in blocking solution overnight at 4°C.
  - Wash the sections three times with PBS.
  - Incubate with the fluorescently labeled secondary antibody diluted in blocking solution for 1-2 hours at room temperature, protected from light.
  - Wash the sections three times with PBS.
- Mounting and Imaging:
  - Counterstain the nuclei with DAPI for 5 minutes.
  - Wash the sections with PBS.
  - Mount the sections with mounting medium and a coverslip.
  - Image the sections using a fluorescence microscope.

## Electron Microscopy for Peroxisome Visualization

This protocol provides a method for visualizing peroxisome morphology in liver tissue.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

### Materials:

- Small pieces of liver tissue from control and PBD model animals
- Fixative solution (e.g., 2.5% glutaraldehyde in 0.1 M cacodylate buffer)
- Osmium tetroxide (1%)
- Uranyl acetate (1%)
- Ethanol series for dehydration (50%, 70%, 90%, 100%)
- Propylene oxide
- Epoxy resin (e.g., Epon)
- Ultramicrotome
- Transmission electron microscope (TEM)

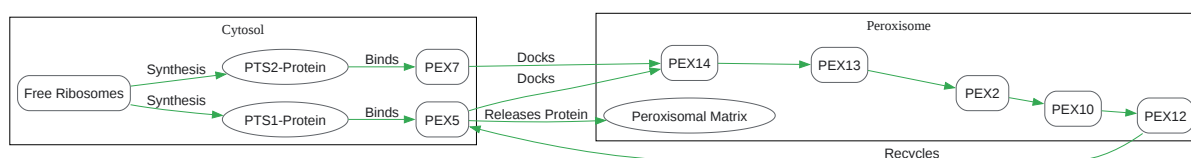
### Protocol:

- Fixation and Processing:
  - Immediately immerse small (1 mm<sup>3</sup>) pieces of liver tissue in fixative solution and fix for 2-4 hours at 4°C.
  - Wash the tissue in buffer.
  - Post-fix with 1% osmium tetroxide for 1 hour at 4°C.
  - Wash with buffer and then water.
  - Stain en bloc with 1% uranyl acetate for 1 hour at room temperature.

- Dehydration and Embedding:
  - Dehydrate the tissue through a graded series of ethanol.
  - Infiltrate with propylene oxide.
  - Infiltrate with a mixture of propylene oxide and epoxy resin, followed by pure epoxy resin.
  - Embed the tissue in fresh epoxy resin in molds and polymerize at 60°C for 48 hours.
- Sectioning and Staining:
  - Cut ultrathin sections (70-90 nm) using an ultramicrotome.
  - Mount the sections on copper grids.
  - Stain the sections with uranyl acetate and lead citrate.
- Imaging:
  - Examine the sections using a transmission electron microscope. Look for the characteristic single-membrane-bound organelles (peroxisomes), which may appear as "ghosts" or be absent in PBD models.

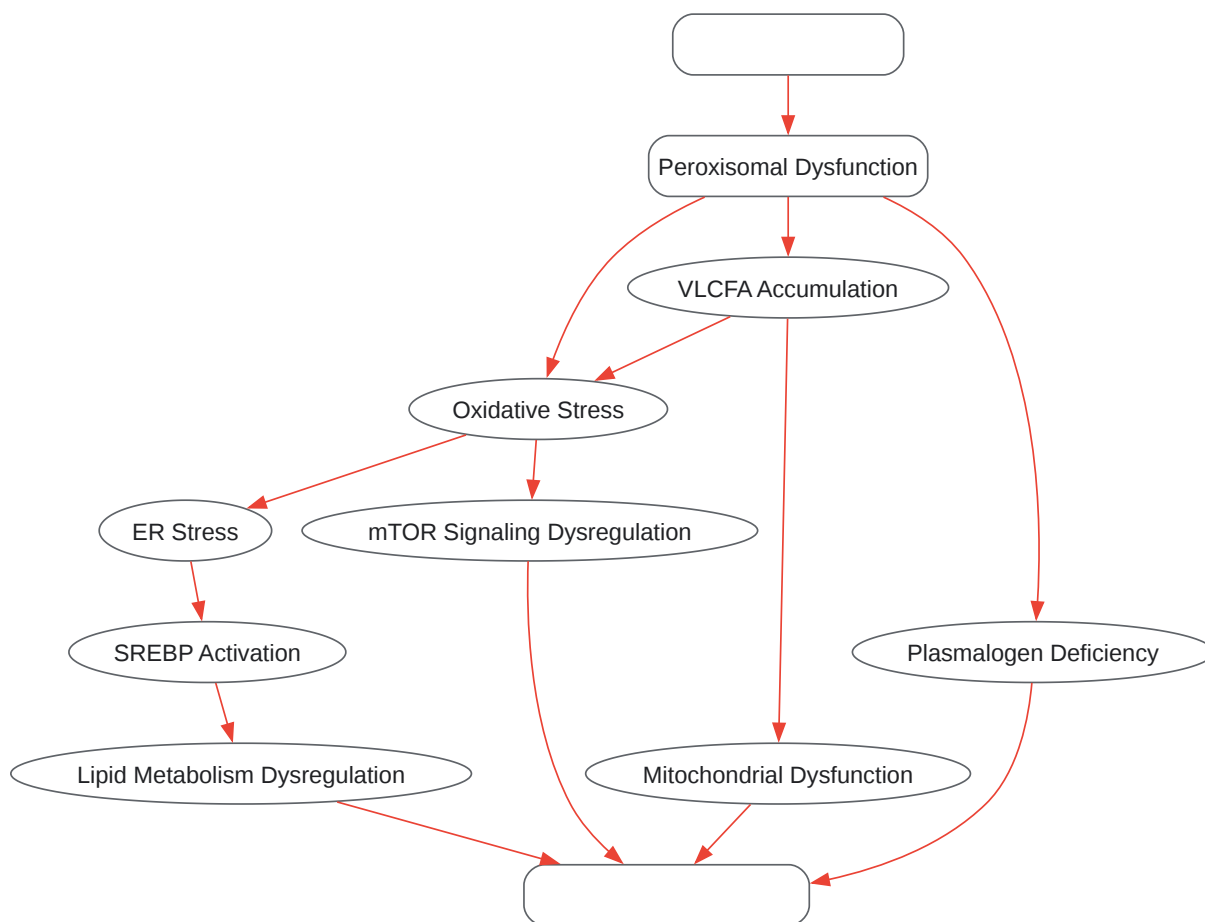
## Signaling Pathways and Experimental Workflows

The following diagrams, generated using the DOT language for Graphviz, illustrate key signaling pathways and experimental workflows relevant to PBD research.



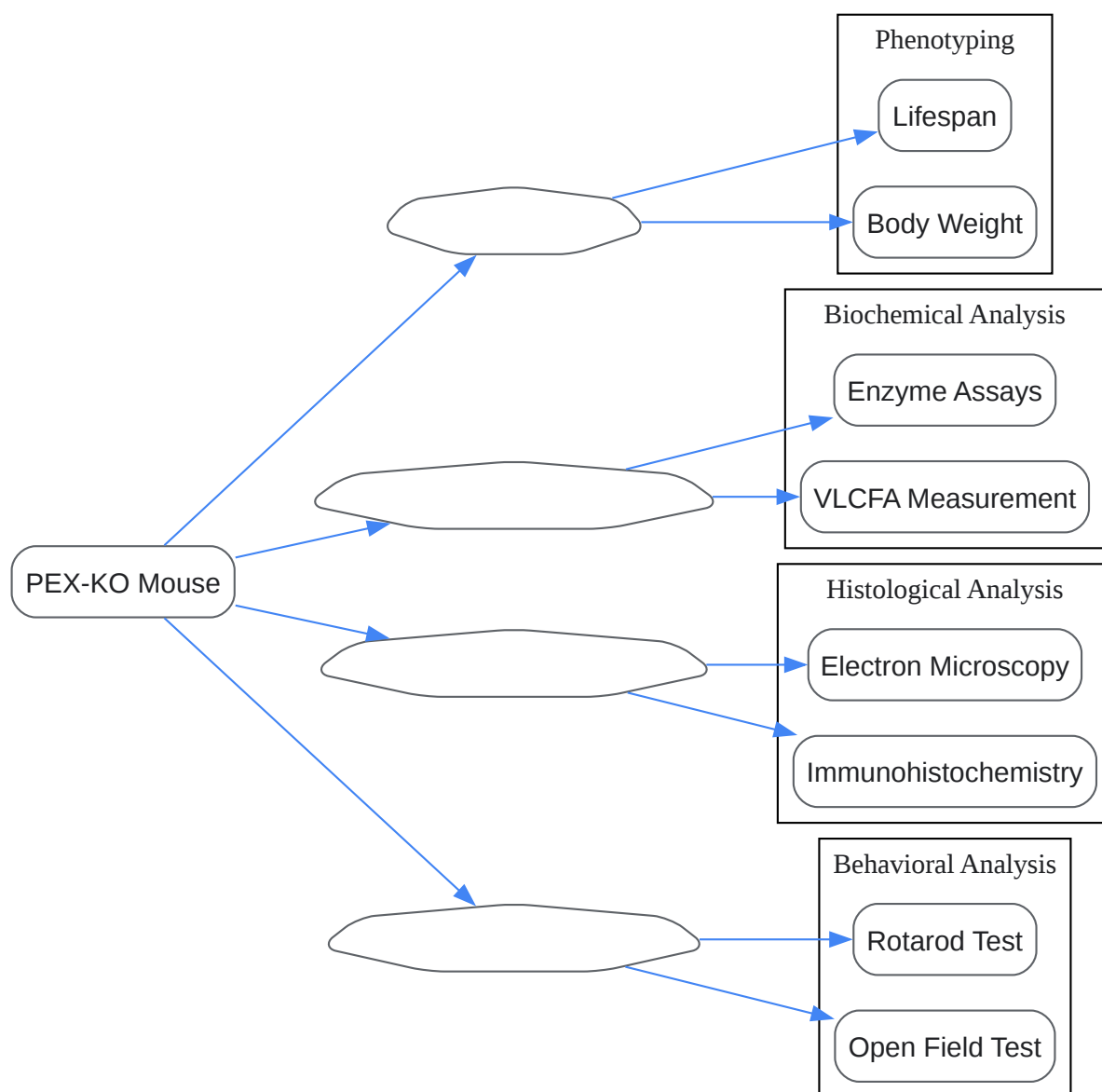
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Caption: Peroxisomal matrix protein import pathway.



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Caption: Key signaling pathways implicated in PBD pathogenesis.



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Caption: Experimental workflow for characterizing PBD mouse models.

## Conclusion

Animal models of peroxisomal biogenesis disorders are critical for advancing our understanding of these devastating diseases and for developing effective therapies. The data and protocols presented in these application notes provide a valuable resource for researchers in the field. The continued development and characterization of these models, coupled with the application of advanced molecular and imaging techniques, will undoubtedly lead to new insights into PBD pathogenesis and pave the way for novel therapeutic interventions.

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